

addressing Elopiprazole precipitation in stock solutions

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Compound of Interest

Compound Name: Elopiprazole

Cat. No.: B048052

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References

- 1. Sunflower trypsin inhibitor - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. Sunflower trypsin inhibitor 1 as a molecular scaffold for drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Scalable and Efficient In Planta Biosynthesis of Sunflower Trypsin Inhibitor-1 (SFTI) Peptide Therapeutics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Sunflower trypsin inhibitor-1, proteolytic studies on a trypsin inhibitor peptide and its analogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Sunflower trypsin inhibitor 1 derivatives as molecular scaffolds for the development of novel peptidic radiopharmaceuticals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Fluorescent analogs of trypsin inhibitor SFTI-1 isolated from sunflower seeds--synthesis and applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mylne.org [mylne.org]
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